

Preparation of Whi-P154 Stock Solution in DMSO: An Application Note

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Compound of Interest

Compound Name: Whi-P154

Cat. No.: B1684522

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a **Whi-P154** stock solution in dimethyl sulfoxide (DMSO). **Whi-P154** is a potent inhibitor of Janus kinase 3 (JAK3) and other kinases, making it a valuable tool in cell signaling research and drug development. Adherence to proper preparation techniques is crucial for ensuring the accuracy and reproducibility of experimental results. This guide includes quantitative data, a step-by-step experimental protocol, and diagrams to illustrate key processes and pathways.

Introduction

Whi-P154, with the chemical name 2-bromo-4-[(6,7-dimethoxy-4-quinazolinyl)amino]-phenol, is a widely used small molecule inhibitor in biomedical research.^{[1][2]} It was initially identified as a selective inhibitor of JAK3, a key enzyme in cytokine signaling pathways crucial for immune cell development and function.^{[1][3]} Subsequent studies have revealed its inhibitory activity against other kinases, including the Epidermal Growth Factor Receptor (EGFR), Src, and Vascular Endothelial Growth Factor Receptor (VEGFR).^{[1][4][5]} This multi-targeted profile makes **Whi-P154** a subject of interest in cancer research, particularly for glioblastoma, as well as in immunology and neuroscience.^{[1][4]} Accurate preparation of **Whi-P154** stock solutions is the first critical step for any in vitro or in vivo study. DMSO is the recommended solvent due to the compound's poor solubility in aqueous solutions.^{[1][5][6]}

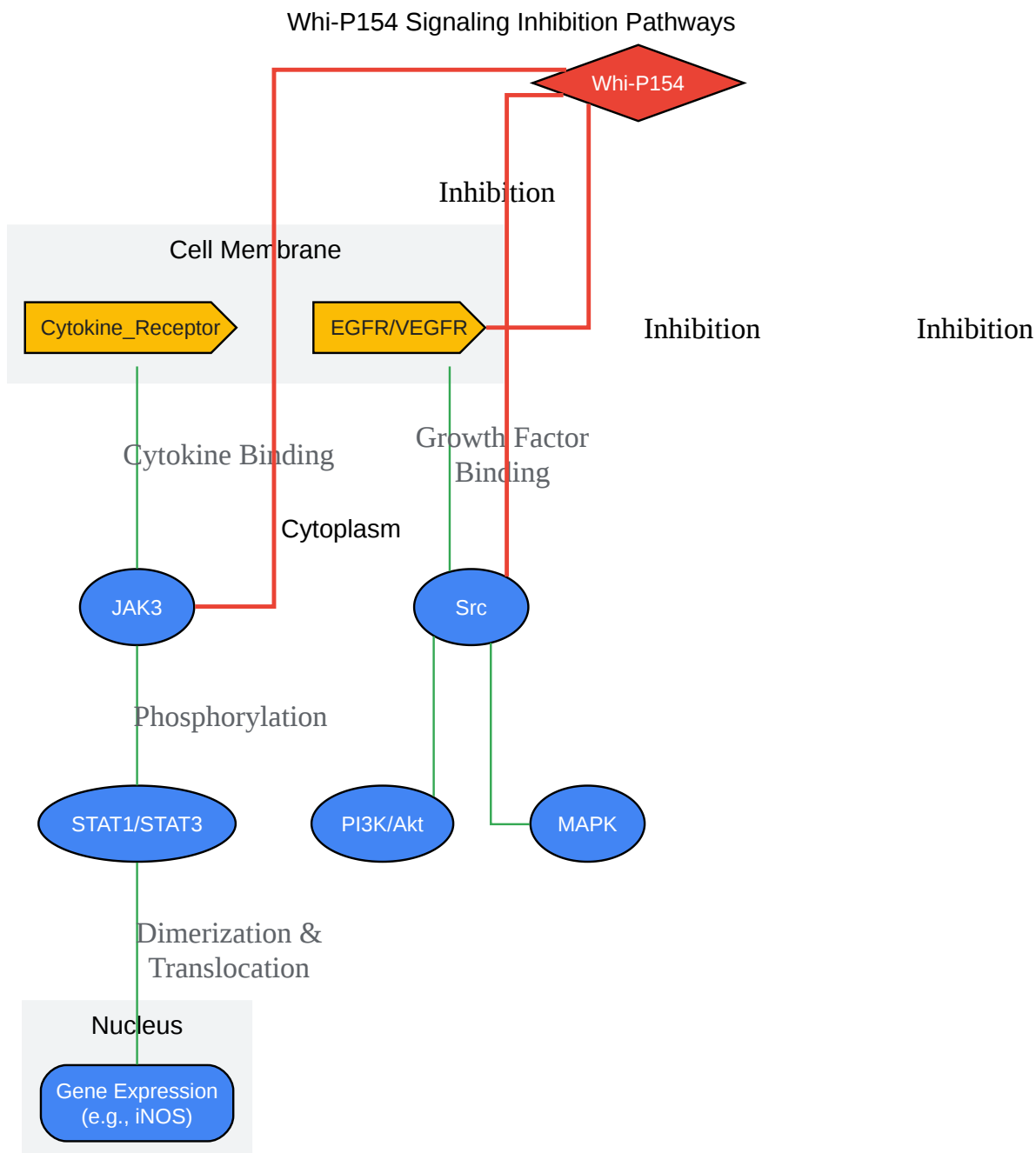
Quantitative Data Summary

The following table summarizes the key quantitative information for **Whi-P154**. It is important to note that solubility can vary slightly between different batches and suppliers.

Parameter	Value	Source(s)
Molecular Weight	376.2 g/mol	[1][2]
Solubility in DMSO	15 mg/mL to 100 mM	[1][5]
CAS Number	211555-04-3	[1][2]
Chemical Formula	C ₁₆ H ₁₄ BrN ₃ O ₃	[1][2]
Storage (Powder)	-20°C for up to 3 years	[7]
Storage (in DMSO)	-20°C for up to 1 month, -80°C for up to 6 months	[8]

Signaling Pathway Overview

Whi-P154 primarily targets the JAK3 signaling pathway, but also affects other important cellular signaling cascades. Understanding these interactions is crucial for interpreting experimental outcomes.



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Caption: **Whi-P154** inhibits JAK3, EGFR, and Src signaling pathways.

Experimental Protocol: Preparation of a 10 mM Whi-P154 Stock Solution in DMSO

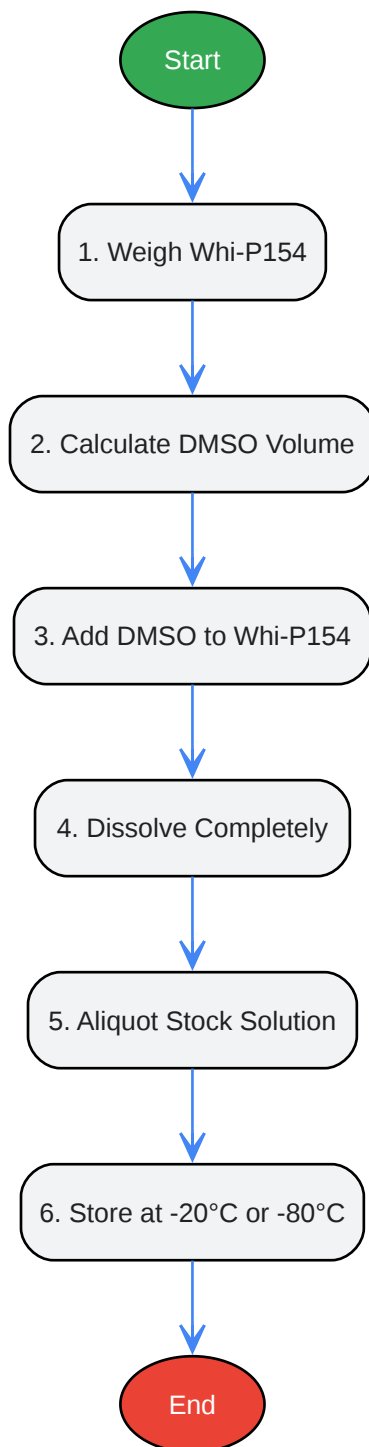
This protocol details the steps to prepare a 10 mM stock solution of **Whi-P154** in DMSO. This concentration is a common starting point for serial dilutions for in vitro experiments.

Materials:

- **Whi-P154** powder (ensure high purity, $\geq 98\%$)
- Anhydrous/molecular sieve-dried DMSO (Biotechnology grade)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile, filter-barrier pipette tips

Workflow Diagram:

Workflow for Whi-P154 Stock Solution Preparation



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Caption: Step-by-step workflow for preparing **Whi-P154** stock solution.

Procedure:

- Preparation and Weighing:
 - Before opening, bring the vial of **Whi-P154** powder to room temperature to prevent condensation of moisture.
 - In a fume hood or on a balance with a draft shield, carefully weigh out the desired amount of **Whi-P154**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.762 mg of **Whi-P154**.
 - Calculation: $\text{Molecular Weight (376.2 g/mol)} \times \text{Molarity (0.010 mol/L)} \times \text{Volume (0.001 L)} = 0.003762 \text{ g} = 3.762 \text{ mg}$
- Dissolution:
 - Transfer the weighed **Whi-P154** powder to a sterile amber microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO. For 3.762 mg of **Whi-P154** to make a 10 mM solution, add 1 mL of DMSO.
 - Vortex the solution vigorously for several minutes until the **Whi-P154** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.^[6] Visually inspect the solution against a light source to ensure no solid particles remain. It is crucial to use fresh, high-quality DMSO as it is hygroscopic, and absorbed water can reduce the solubility of compounds.^{[5][9]}
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can lead to compound degradation and precipitation.^{[8][10]}
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
 - For short-term storage (up to 1 month), store the aliquots at -20°C.^[8] For long-term storage (up to 6 months), store at -80°C.^[8]

Application Notes and Best Practices

- **Working Dilutions:** For cell-based assays, the DMSO stock solution should be diluted in culture medium to the final working concentration. It is critical to ensure the final concentration of DMSO in the culture medium is non-toxic to the cells, typically below 0.5%, and ideally at or below 0.1%.^{[7][11]} Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- **Precipitation:** When diluting the DMSO stock in aqueous-based media, precipitation of the compound may occur.^[6] To minimize this, perform serial dilutions in DMSO first before the final dilution into the aqueous medium. If precipitation is observed, gentle vortexing or sonication may help to redissolve the compound.^[6]
- **Purity and Identity:** Always verify the purity and identity of the **Whi-P154** from the supplier's certificate of analysis.
- **Safety Precautions:** Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling **Whi-P154** and DMSO. Work in a well-ventilated area or a fume hood.

By following these detailed protocols and best practices, researchers can ensure the reliable and effective use of **Whi-P154** in their experimental systems.

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